

4-O-Demethylisokadsurenin D: A Technical Overview of a Lignan from Piper kadsura

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594123

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the current publicly available information on **4-O-Demethylisokadsurenin D**, a lignan of interest isolated from the plant Piper kadsura (Choisy) Ohwi. Despite extensive searches of scientific literature and chemical databases, the primary publication detailing the initial discovery and comprehensive characterization of this compound remains elusive. Consequently, this document summarizes the available data, primarily from chemical suppliers and phytochemical reviews, and highlights the current gaps in knowledge.

Introduction

4-O-Demethylisokadsurenin D is a natural product classified as a lignan.^[1] It is known to be isolated from the aerial parts of Piper kadsura (Choisy) Ohwi, a plant used in traditional medicine.^[1] Lignans as a chemical class are known to possess a wide range of biological activities, making them of interest to the pharmaceutical and nutraceutical industries.

Physicochemical Properties

The fundamental physicochemical properties of **4-O-Demethylisokadsurenin D** have been compiled from various chemical data sources. A summary of these properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-O-Demethylisokadsurenin D**

Property	Value	Source
CAS Number	89104-59-6	[2]
Molecular Formula	C ₂₀ H ₂₂ O ₅	[2]
Molecular Weight	342.39 g/mol	[2]
Compound Class	Lignan	[1]
Natural Source	Piper kadsura (Choisy) Ohwi	[1]

Structural Information

While the original structure elucidation data is not available, the chemical structure of **4-O-Demethylisokadsurenin D** is provided by chemical suppliers. The structure indicates a complex polycyclic lignan skeleton.

Biological Activity

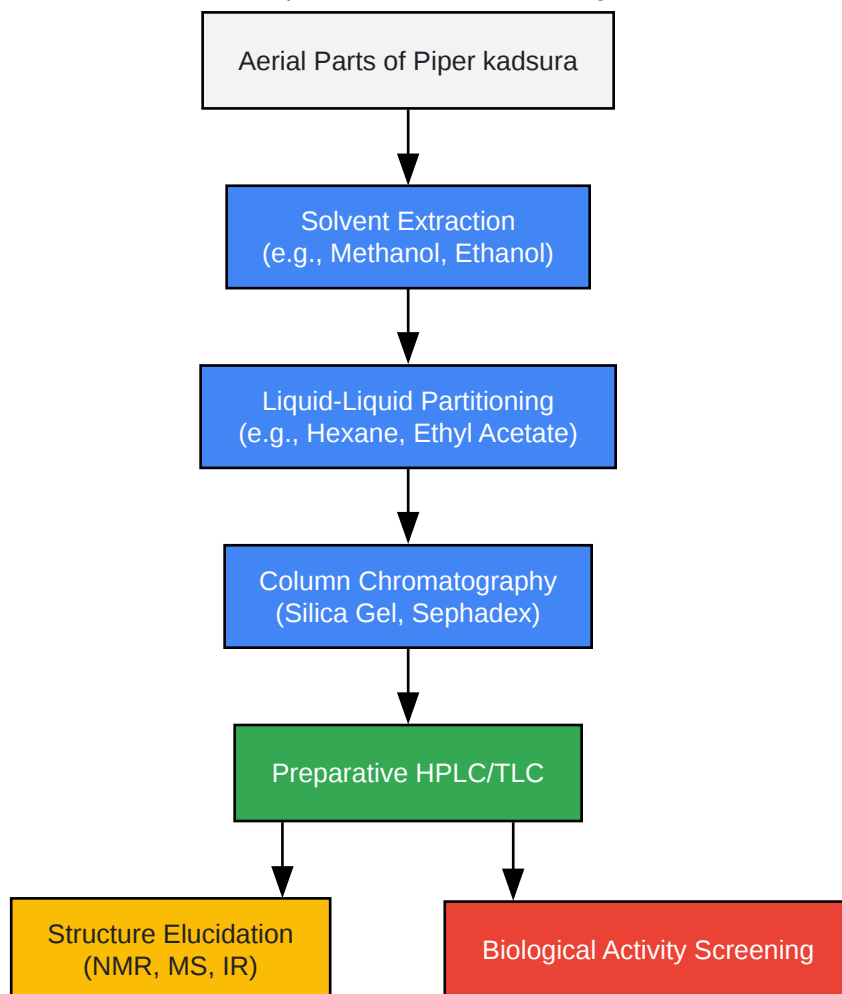
Currently, there is a significant lack of specific, quantitative biological activity data for **4-O-Demethylisokadsurenin D** in the public domain. While the broader extracts of Piper kadsura and other isolated lignans have been reported to exhibit various biological effects, including anti-inflammatory and cytotoxic activities, no such data is specifically attributed to **4-O-Demethylisokadsurenin D** in the available literature.

Experimental Protocols

A critical gap in the available information is the absence of detailed experimental protocols for the isolation, purification, and characterization of **4-O-Demethylisokadsurenin D**. The primary scientific literature that would contain these methodologies could not be identified through extensive searches.

For researchers interested in working with this compound, a general workflow for the isolation of lignans from Piper kadsura can be inferred from related studies on the plant's chemical constituents. This generalized workflow is depicted in the diagram below.

Generalized Experimental Workflow for Lignan Isolation



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References

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